

# Methyl 2-acetylisonicotinate molecular weight and formula

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## Compound of Interest

Compound Name: **Methyl 2-acetylisonicotinate**

Cat. No.: **B157594**

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## Technical Overview of Methyl 2-acetylisonicotinate

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This document provides a concise technical summary of the molecular weight and chemical formula for **Methyl 2-acetylisonicotinate**.

## Core Molecular Data

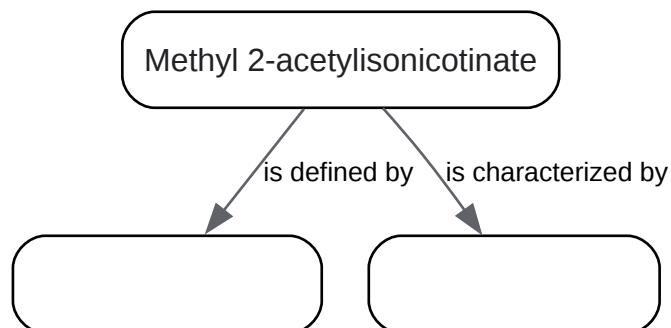
The essential molecular identifiers for **Methyl 2-acetylisonicotinate** are detailed below. This information is critical for a variety of applications, including stoichiometric calculations in chemical reactions, analytical characterization, and computational modeling.

Identifier	Value
Chemical Name	Methyl 2-acetylisonicotinate
Molecular Formula	C9H9NO3 <sup>[1]</sup>
Molecular Weight	179.17 g/mol <sup>[1]</sup>
CAS Number	138715-82-9 <sup>[1]</sup>

This foundational data serves as a crucial reference point for any experimental or theoretical work involving **Methyl 2-acetylisonicotinate**. As this guide is intended for a technical audience, it is presumed that the user understands the implications of these values in their research context. No experimental protocols or signaling pathways are described herein.

## Logical Representation of Compound Identity

The following diagram illustrates the logical relationship between the compound's name and its fundamental molecular properties.



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### Relationship between Compound and Properties

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## References

- 1. Methyl 2-acetylisonicotinate | 138715-82-9 [chemicalbook.com]
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